

In-Depth Technical Guide: Safety and Handling of NH2-PEG2-C2-Boc

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NH2-PEG2-C2-Boc

Cat. No.: B605458

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **NH2-PEG2-C2-Boc** (tert-butyl 3-(2-(2-aminoethoxy)ethoxy)propanoate), a bifunctional linker commonly used in the synthesis of Proteolysis Targeting Chimeras (PROTACs) and Antibody-Drug Conjugates (ADCs). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

Chemical Identification and Properties

Identifier	Value	Source
Chemical Name	tert-butyl 3-(2-(2-aminoethoxy)ethoxy)propanoate	PubChem
Common Synonyms	NH2-PEG2-C2-Boc, Amino-PEG2-t-butyl ester	PubChem
CAS Number	756525-95-8	PubChem
Molecular Formula	C11H23NO4	PubChem
Molecular Weight	233.30 g/mol	PubChem
Appearance	Liquid	-
Boiling Point	313.7 ± 22.0 °C at 760 mmHg	-

Hazard Identification and Classification

NH2-PEG2-C2-Boc is classified as a hazardous substance. The primary hazards are related to skin and eye irritation.

GHS Classification:

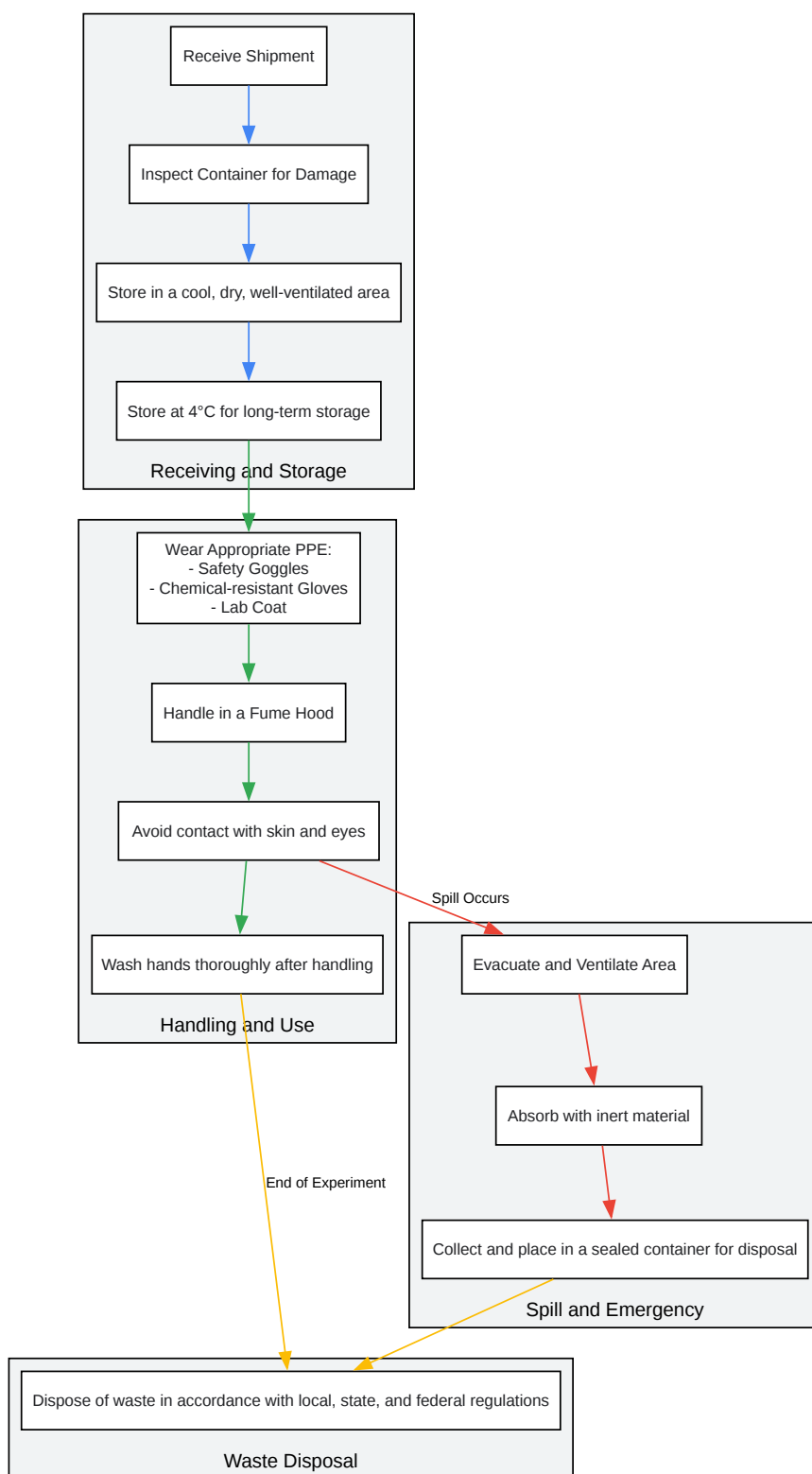
Hazard Class	Category	Hazard Statement	Source
Skin Irritation	Category 2	H315: Causes skin irritation	[1]
Eye Irritation	Category 2	H319: Causes serious eye irritation	[1]

GHS Label Elements:

- Pictogram:
- Signal Word: Warning[\[1\]](#)
- Hazard Statements:
 - H315: Causes skin irritation.[\[1\]](#)
 - H319: Causes serious eye irritation.[\[1\]](#)
- Precautionary Statements:
 - Prevention: P264, P270, P280[\[1\]](#)
 - Response: P302 + P352, P330, P332 + P313, P337 + P313, P362 + P364[\[1\]](#)

Safe Handling and Storage Workflow

Proper handling and storage are paramount to prevent exposure and maintain the chemical's stability. The following workflow outlines the key steps from receipt to disposal.

Diagram 1: Safe Handling Workflow for NH₂-PEG₂-C₂-Boc[Click to download full resolution via product page](#)Diagram 1: Safe Handling Workflow for **NH₂-PEG₂-C₂-Boc**

Personal Protective Equipment (PPE)

To minimize exposure, appropriate PPE must be worn when handling **NH2-PEG2-C2-Boc**.

- Eye/Face Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.^[1]
- Skin Protection:
 - Hand Protection: Wear chemical-resistant gloves (e.g., nitrile or neoprene).
 - Body Protection: A lab coat or chemical-resistant apron should be worn.^[2]
- Respiratory Protection: While not specified as required under normal handling conditions with adequate ventilation, a respirator may be necessary for large spills or in poorly ventilated areas.

First Aid Measures

In case of accidental exposure, follow these first aid procedures immediately.

Exposure Route	First Aid Measures	Source
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.	[3][4]
Skin Contact	Immediately wash skin with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. If irritation persists, get medical attention.	[3]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.	[3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.	[1]

Toxicological Information

Detailed toxicological studies for **NH2-PEG2-C2-Boc** are not readily available in the public domain. The hazard classification is based on data from structurally similar compounds. The primary concerns are skin and eye irritation.

Potential Metabolic and Degradation Pathway

While specific metabolic data for **NH2-PEG2-C2-Boc** is not available, a plausible degradation pathway can be inferred based on its chemical structure, which includes ether and ester linkages, as well as a Boc-protected amine.

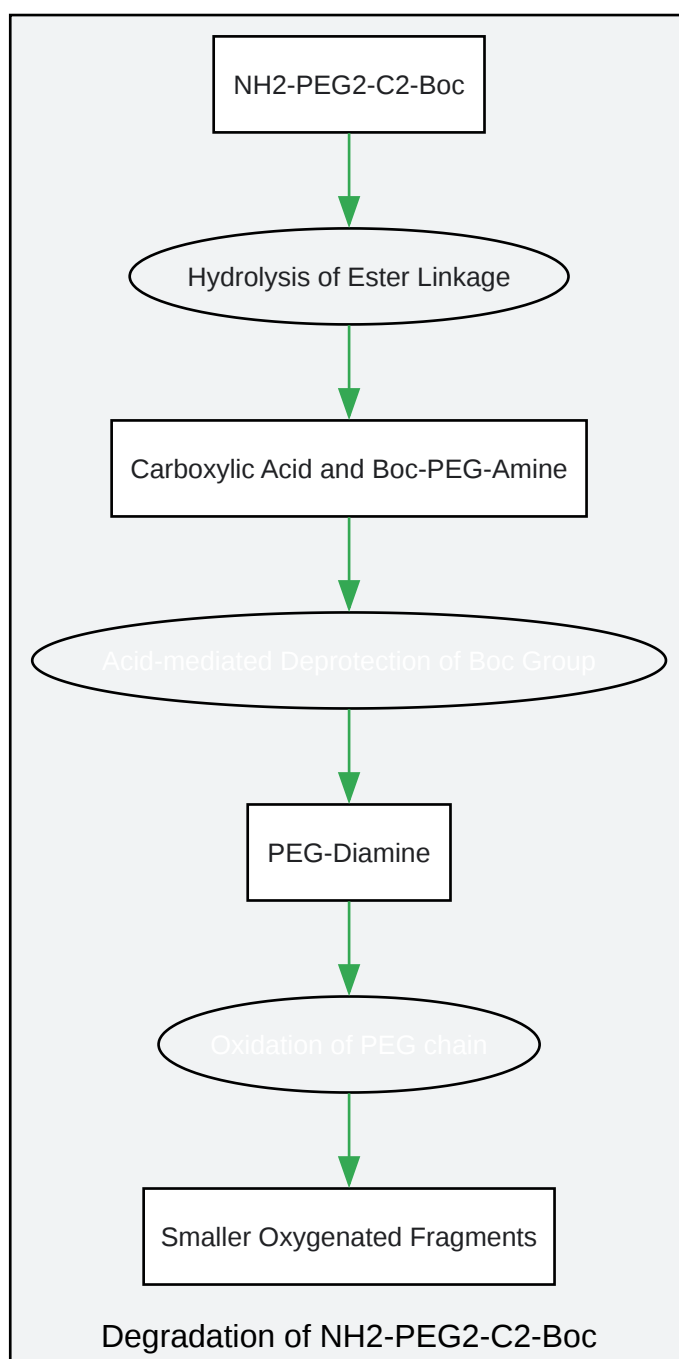


Diagram 2: Plausible Degradation Pathway

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Diagram 2: Plausible Degradation Pathway

This hypothetical pathway suggests that the molecule would first undergo hydrolysis of the ester bond, followed by the removal of the Boc protecting group under acidic conditions. The

resulting polyethylene glycol (PEG) diamine could then be further metabolized through oxidation of the PEG chain.

Experimental Protocols

While specific safety assessment protocols for **NH2-PEG2-C2-Boc** are not published, standard methodologies for evaluating skin and eye irritation of chemicals are well-established. These typically involve in vitro or in vivo studies following OECD (Organisation for Economic Co-operation and Development) guidelines.

Example of a General In Vitro Skin Irritation Test Protocol (OECD TG 439):

- Test System: A reconstituted human epidermis (RhE) model is used.
- Procedure:
 - The test chemical is applied topically to the RhE tissue.
 - The tissue is incubated for a specified period.
 - After incubation, the chemical is removed by washing.
 - The viability of the tissue is assessed using a cell viability assay (e.g., MTT assay).
- Endpoint: A chemical is identified as an irritant if the mean tissue viability is reduced below a certain threshold (typically 50%) compared to a negative control.

Disposal Considerations

Dispose of **NH2-PEG2-C2-Boc** and any contaminated materials in accordance with all applicable local, state, and federal regulations. Do not dispose of it down the drain or in the regular trash. It should be treated as hazardous chemical waste.

Disclaimer: This guide is intended for informational purposes only and is based on currently available data. It is the responsibility of the user to conduct a thorough risk assessment before handling this chemical. Always consult the most up-to-date Safety Data Sheet (SDS) from the supplier.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Safety and Handling of NH₂-PEG2-C2-Boc]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605458#nh2-peg2-c2-boc-safety-and-handling-precautions]

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Address: 3281 E Guasti Rd

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